

# safe handling and storage of 1-Chlorononane in the lab

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## Compound of Interest

Compound Name: 1-Chlorononane

Cat. No.: B146367

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## An In-Depth Technical Guide to the Safe Handling and Storage of 1-Chlorononane

This guide provides comprehensive safety protocols and technical insights for the handling and storage of **1-Chlorononane** (CAS No. 2473-01-0) in a laboratory setting. Designed for researchers, scientists, and drug development professionals, the following sections detail the chemical's properties, associated hazards, and the requisite control measures to ensure a safe operational environment. The causality behind each procedural step is explained to foster a deeper understanding of risk mitigation.

## Core Chemical Profile and Properties

**1-Chlorononane**, also known as nonyl chloride, is a colorless liquid utilized as a solvent and an intermediate in the synthesis of various organic compounds, including surfactants, lubricants, and pharmaceuticals<sup>[1]</sup>. A thorough understanding of its physical and chemical properties is fundamental to its safe handling.

Table 1: Physicochemical Properties of **1-Chlorononane**

| Property          | Value                                      | Source(s)                               |
|-------------------|--|---|
| Molecular Formula | <b>C<sub>9</sub>H<sub>19</sub>Cl</b>       | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 162.70 g/mol                               | <a href="#">[2]</a> <a href="#">[3]</a> |
| Appearance        | Colorless to almost colorless clear liquid | <a href="#">[1]</a>                     |
| Odor              | Odorless to faint, sweet odor              | <a href="#">[1]</a> <a href="#">[2]</a> |
| Boiling Point     | 202-204 °C                                 | <a href="#">[4]</a>                     |
| Melting Point     | -39.4 °C                                   | <a href="#">[4]</a>                     |
| Flash Point       | 74 °C / 165.2 °F (closed cup)              | <a href="#">[4]</a> <a href="#">[5]</a> |
| Density           | 0.87 g/mL at 25 °C                         | <a href="#">[4]</a>                     |

| Water Solubility | Insoluble [\[1\]](#) |

## Hazard Identification and Risk Assessment

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **1-Chlorononane** is classified as a hazardous substance[\[2\]](#)[\[6\]](#). A comprehensive risk assessment must precede any handling of this chemical.

- Physical Hazards: **1-Chlorononane** is a Category 4 Combustible Liquid[\[2\]](#). While not highly flammable, it can ignite when exposed to heat, sparks, or open flames. Its vapors can form explosive mixtures with air upon intense heating[\[2\]](#)[\[7\]](#).
- Health Hazards:
  - Skin Irritation (H315, Category 2): Causes skin irritation upon contact[\[3\]](#)[\[6\]](#).
  - Serious Eye Irritation (H319, Category 2): Causes serious eye irritation[\[3\]](#)[\[6\]](#).
  - Respiratory Irritation (H335, Category 3): May cause respiratory irritation if vapors are inhaled[\[3\]](#)[\[6\]](#).

- **Toxicological Profile:** The toxicological properties have not been fully investigated[2]. Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting[2]. It is crucial to handle the substance under the assumption that it may have other uncharacterized adverse effects.
- **Occupational Exposure Limits:** This product does not currently have established occupational exposure limits by region-specific regulatory bodies[2]. Therefore, exposure should be minimized to the lowest achievable level.

## Engineering Controls and Ventilation

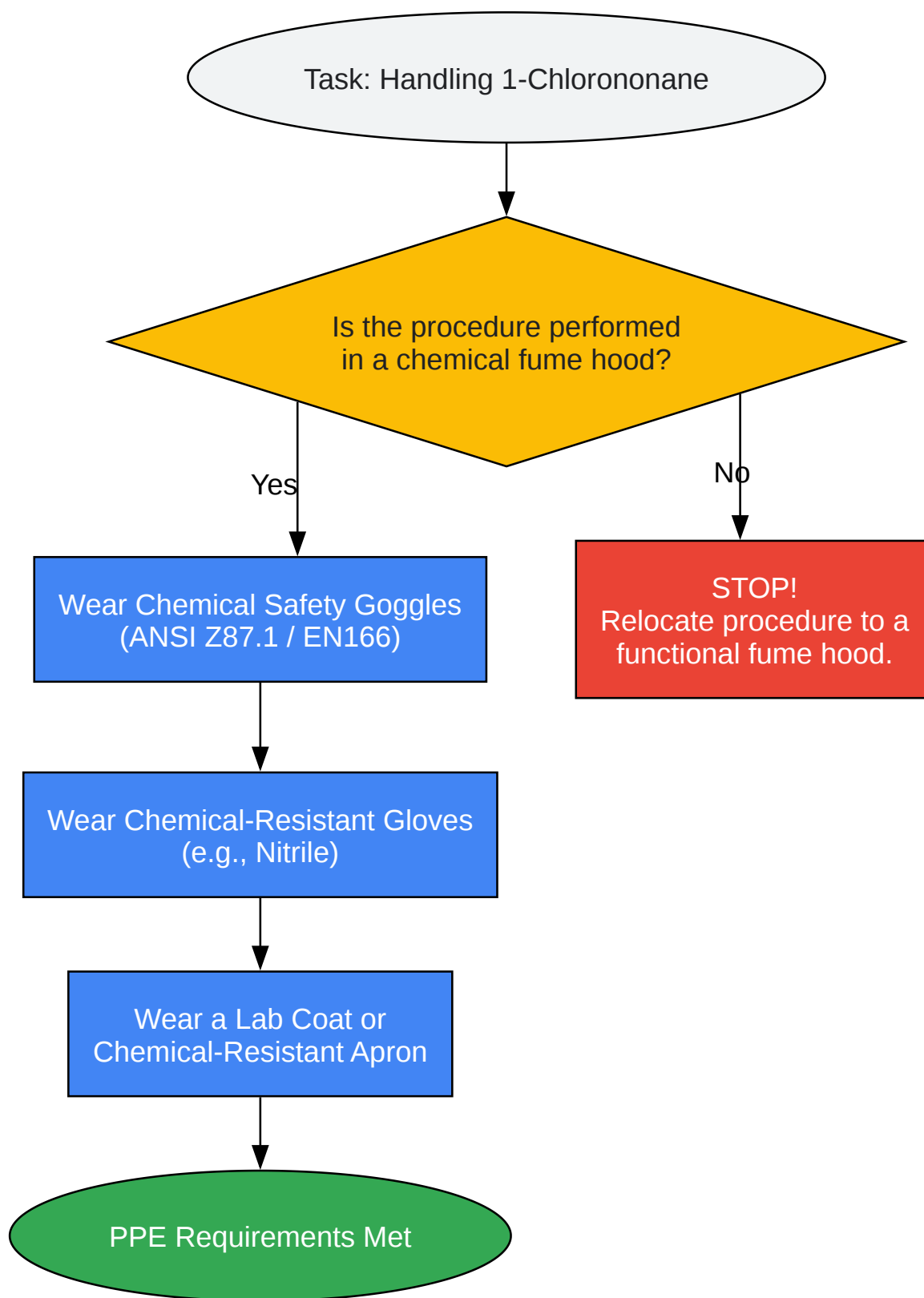
The primary control measure for handling **1-Chlorononane** is to minimize vapor generation and prevent contact.

- **Chemical Fume Hood:** All procedures involving the handling of open containers of **1-Chlorononane** must be conducted in a properly functioning chemical fume hood. This is the most critical engineering control to prevent the inhalation of vapors and protect against respiratory irritation[8].
- **General Laboratory Ventilation:** Ensure the laboratory is well-ventilated to prevent the accumulation of vapors in the general workspace[2]. Laboratory doors should be kept closed to maintain the negative pressure differential required for proper ventilation[9].

## Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is the final barrier of protection. The causality for PPE selection is directly linked to the identified hazards of skin, eye, and respiratory irritation.

## Workflow for PPE Selection



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Caption: PPE selection workflow for handling **1-Chlorononane**.

## Detailed PPE Specifications:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[2]. A face shield may be required for splash-prone operations[10].
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure[2][11]. Contaminated clothing must be removed immediately and washed before reuse[1][2].
- **Respiratory Protection:** Under normal laboratory use within a fume hood, respiratory protection is not typically required[2]. However, in the event of a large spill or ventilation failure, a respirator with an appropriate filter (e.g., type ABEK EN14387) should be used by trained personnel[5][12].

## Safe Handling Protocols

Adherence to strict handling protocols is essential to mitigate risks.

- **Preparation:** Before handling, ensure all necessary engineering controls and PPE are in place and functional. Review the Safety Data Sheet (SDS)[13].
- **Location:** Conduct all transfers and manipulations inside a chemical fume hood.
- **Avoidance:** Avoid breathing vapors or mists[2]. Prevent contact with skin and eyes. Do not ingest the chemical[2].
- **Ignition Sources:** Keep the chemical away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking is permitted in the handling area[2].
- **Hygiene:** Wash hands thoroughly after handling. Remove contaminated clothing and wash it before reuse[1][2].
- **Transport:** When transporting **1-Chlorononane** outside of the fume hood, use sealed, shatter-resistant secondary containers[14].

## Storage Requirements

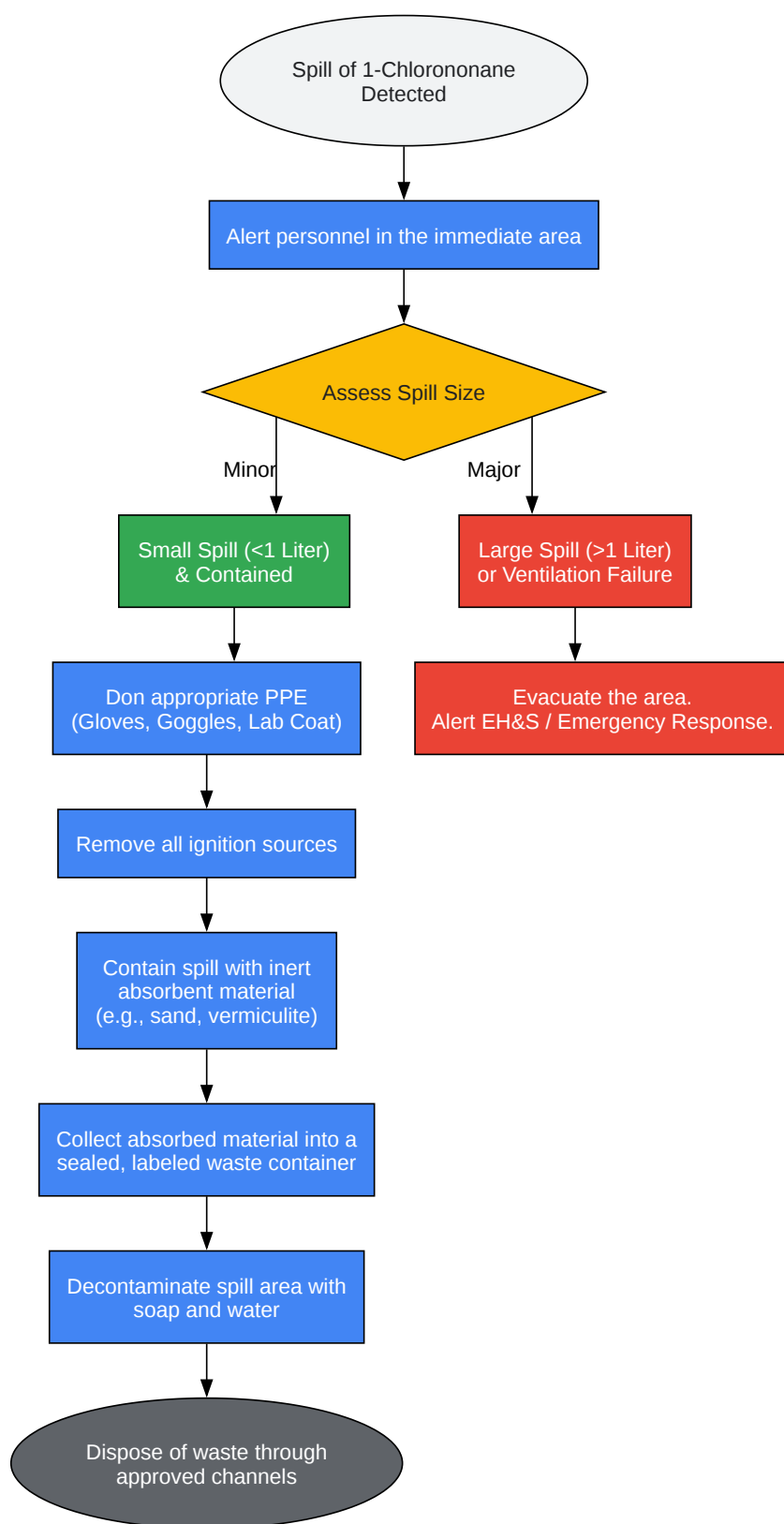
Proper storage is critical for preventing fires, accidental release, and degradation.

- General Conditions: Store in a dry, cool, and well-ventilated place[2]. The storage temperature should not exceed 30°C[4]. Keep containers tightly closed when not in use[2].
- Storage Class: **1-Chlorononane** falls under Storage Class 10 for combustible liquids[5].
- Segregation: It is imperative to segregate **1-Chlorononane** from incompatible materials. Store separately from:
  - Strong oxidizing agents[2]
  - Strong bases[2]
  - Acids[9]
- Containers: Store in the original, clearly labeled container. If transferred, the new container must be appropriate for chlorinated solvents and clearly labeled with the chemical name and associated hazards[14][15].

## Spill and Emergency Procedures

A prepared response to a spill is mandatory for any laboratory handling **1-Chlorononane**. The response protocol is dictated by the scale and location of the spill.

## Spill Response Workflow



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Caption: Decision workflow for responding to a **1-Chlorononane** spill.

## Step-by-Step Spill Cleanup Protocol (for minor spills < 1 Liter)

- Alert & Secure: Immediately alert personnel in the vicinity[8]. Secure the area to prevent unauthorized entry.
- Protect: Don the appropriate PPE, including chemical safety goggles, a lab coat, and double-layered nitrile gloves[16].
- Control Ignition: Remove all sources of ignition from the area[2][17].
- Contain & Absorb: Create a dike around the spill using an inert, non-combustible absorbent material such as sand, vermiculite, or a universal binder[2][16][18]. Work from the outside of the spill inward to prevent spreading[16].
- Collect: Carefully sweep or scoop the absorbed material into a suitable, sealable container for hazardous waste disposal[2][18].
- Decontaminate: Clean the spill area thoroughly with soap and water[17][19].
- Dispose: Label the waste container and dispose of it through your institution's hazardous waste management program[18].

## Waste Disposal

All waste containing **1-Chlorononane** must be treated as hazardous waste.

- Containerization: Collect waste in a designated, properly labeled, and sealed container compatible with chlorinated solvents[8][15]. The container must be clearly labeled with "Hazardous Waste" and "**1-Chlorononane**"[8].
- Segregation: Do not mix **1-Chlorononane** waste with other waste streams, particularly incompatible ones like strong bases or oxidizers[20]. Keep halogenated solvent waste separate from non-halogenated solvent waste[15].
- Disposal: Arrange for pickup and disposal through a certified hazardous waste hauler or your institution's Environmental Health and Safety (EH&S) department. Disposal must be to an



approved waste disposal plant, typically via high-temperature incineration[2][8]. Under no circumstances should **1-Chlorononane** be disposed of down the drain[21].

## First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes[2]. Remove contact lenses if present and easy to do. Continue rinsing[1]. Seek immediate medical attention.
- **Skin Contact:** Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes[2]. If skin irritation occurs, get medical advice/attention[1].
- **Inhalation:** Move the exposed person to fresh air at once. If breathing is difficult or has stopped, provide artificial respiration. Keep the person warm and at rest. Get medical attention as soon as possible[22].
- **Ingestion:** Do NOT induce vomiting[2]. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. If possible, drink milk afterward[2][23]. Seek immediate medical assistance[2].

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